

Application Note: Detection of 3-Hydroxytetradecanoic Acid in Environmental Samples

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Compound of Interest

Compound Name: 3-Hydroxytetradecanoic acid

Cat. No.: B164408

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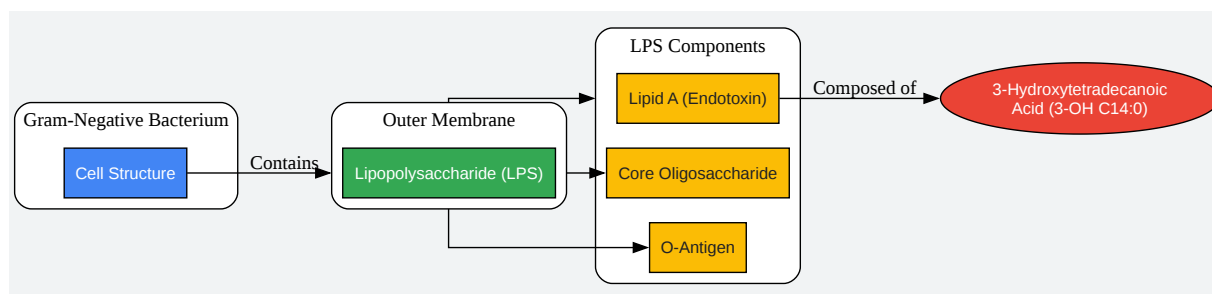
Audience: Researchers, scientists, and drug development professionals.

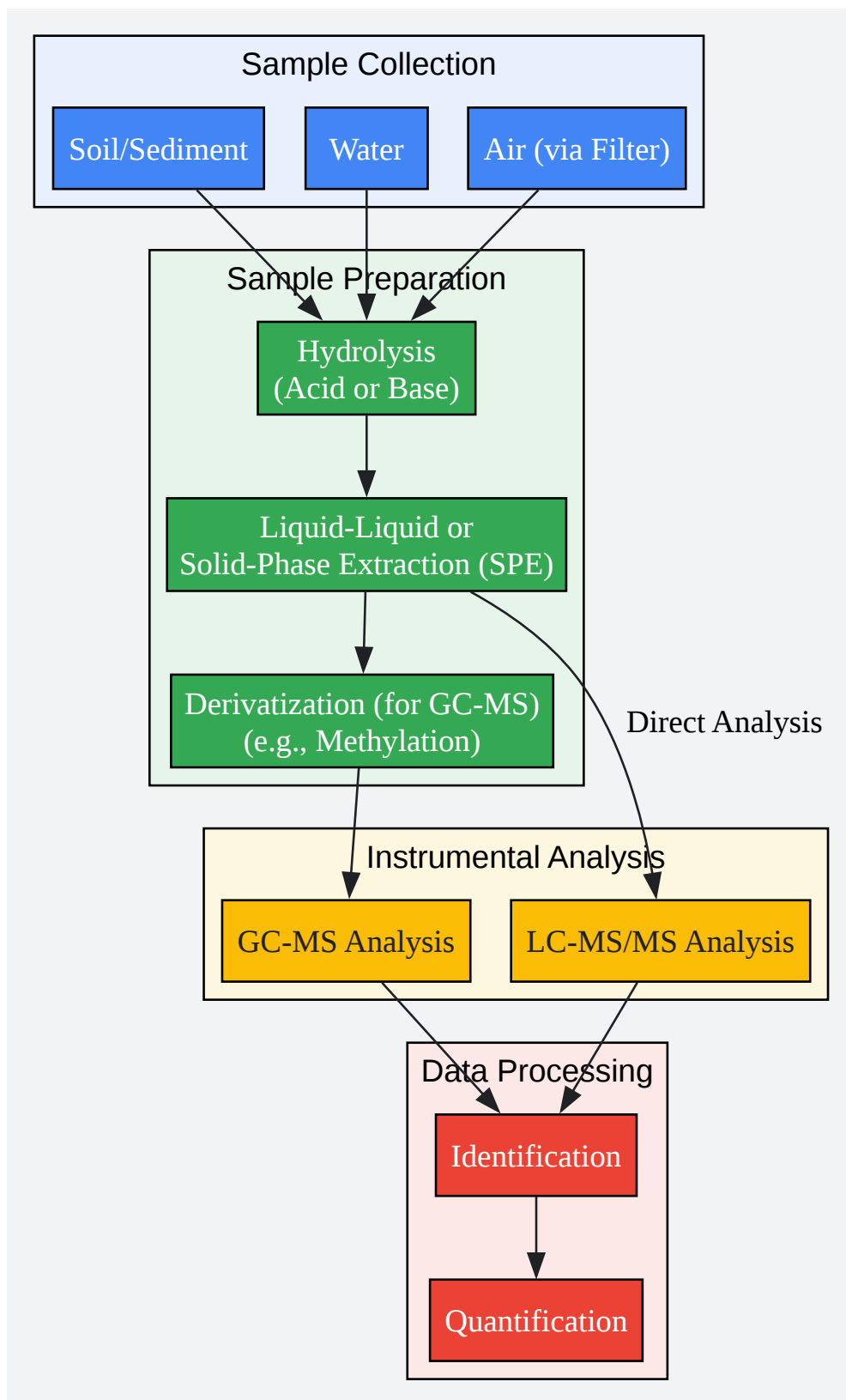
Abstract: This document provides detailed methodologies for the detection and quantification of **3-hydroxytetradecanoic acid** (3-OH C14:0) in various environmental matrices. **3-Hydroxytetradecanoic acid** is a key component of the Lipid A moiety of lipopolysaccharides (LPS), which are major constituents of the outer membrane of Gram-negative bacteria.[1][2] Consequently, its presence and concentration in environmental samples serve as a reliable chemical marker for endotoxin levels and Gram-negative bacterial biomass.[3] This application note details protocols for sample preparation, including hydrolysis and extraction techniques, followed by analysis using High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS).

Biological Significance of 3-Hydroxytetradecanoic Acid

3-hydroxy fatty acids (3-OH-FAs) are integral structural components of Lipid A, the hydrophobic anchor of LPS in the outer membrane of most Gram-negative bacteria.[1][3] The presence of specific 3-OH-FAs, such as **3-hydroxytetradecanoic acid**, is characteristic of these bacteria and distinguishes them from Gram-positive bacteria, which lack an outer membrane and LPS.[2][4] Therefore, quantifying **3-hydroxytetradecanoic acid** in environmental samples like soil,

water, or air filters allows for an estimation of the total endotoxin load, which is crucial for public health assessments, paleoclimate reconstruction, and microbial ecology studies.[3][5]





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